

Advanced Analytical Comparison Guide: 2-Methoxy-4-(piperidin-4-yl)benzonitrile Reference Standards

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Compound of Interest

Compound Name: 2-Methoxy-4-(piperidin-4-yl)benzonitrile

CAS No.: 1035264-54-0

Cat. No.: B11886194

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Executive Summary

2-Methoxy-4-(piperidin-4-yl)benzonitrile (CAS 1035264-54-0) is a highly specialized chemical intermediate and pharmacophore building block[1]. It is frequently utilized in the synthesis of advanced active pharmaceutical ingredients (APIs), particularly targeted therapies such as kinase and PARP inhibitors. Because the quality of starting materials and intermediates directly dictates the impurity profile of the final API, establishing robust, self-validating analytical methods using high-quality reference standards is a critical regulatory requirement.

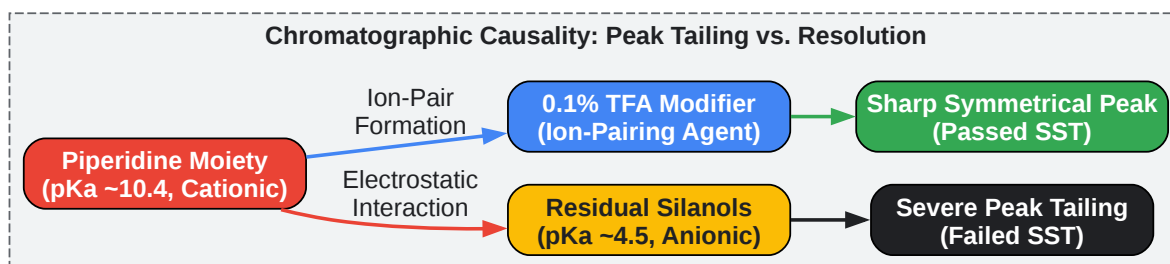
This guide provides an objective comparison of reference standard grades for this molecule, explains the chromatographic causality behind its analytical behavior, and delivers self-validating experimental protocols designed for immediate laboratory implementation.

Chemical Profiling & Analytical Causality

As an application scientist, it is critical to understand why a molecule behaves the way it does before developing a method.

The structure of **2-Methoxy-4-(piperidin-4-yl)benzonitrile** features a benzonitrile core with a methoxy group at the C2 position and a piperidine ring at the C4 position. The analytical challenge lies entirely in the piperidine moiety.

- **The Causality:** Piperidine is a secondary amine with a pKa of approximately 10.4. At standard or slightly acidic mobile phase pH (pH 3–7), this amine is fully protonated (cationic). When analyzed on standard silica-based reversed-phase columns, the positively charged piperidine undergoes severe secondary electrostatic interactions with residual, unendcapped silanols (anionic, pKa ~4.5) on the stationary phase.
- **The Solution:** To achieve a self-validating, robust method, the mobile phase must employ an ion-pairing acidic modifier like 0.1% Trifluoroacetic acid (TFA). TFA lowers the pH to ~2.0 (suppressing silanol ionization) and forms a neutral ion-pair with the piperidine, instantly resolving peak tailing and ensuring symmetrical elution.



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Causality of peak tailing and resolution via TFA ion-pairing for piperidine derivatives.

Reference Standard Comparison: Selecting the Right Grade

When validating an analytical procedure, the selection of the reference standard dictates the reliability of the entire assay. According to USP General Chapter <11>, a fully qualified

standard must be used to ensure conclusive and legally defensible results[2]. Below is an objective comparison of three standard alternatives for this molecule.

Alternative 3 (Structural Analog IS) utilizes 2-Fluoro-4-(piperidin-4-yl)benzonitrile (CAS 1035264-55-1)[3]. The substitution of the methoxy group for a fluoro group provides a nearly identical steric profile and retention time, but yields a distinct mass-to-charge ratio (m/z), making it the perfect internal standard for compensating matrix effects in LC-MS/MS.

Table 1: Reference Standard Grade Comparison

Grade Alternative	Purity Profile	Traceability & Compliance	Primary Application	Cost-Efficiency
Certified Reference Material (CRM)	>99.5% (qNMR)	ISO 17034, NIST-traceable	GMP API Release, Late-stage ICH Q2(R1) Validation	Low (High Cost)
Commercial Analytical Grade	>97.0% (HPLC/UV)	CoA provided, non-accredited	Early R&D, Routine Reaction Monitoring	High (Economical)
Structural Analog IS (2-Fluoro)	>96.0% (LC-MS)	CoA provided, distinct m/z	LC-MS/MS Bioanalysis, Matrix Effect Compensation	Medium

Experimental Workflows: Self-Validating Protocols

A protocol is only trustworthy if it contains internal mechanisms to prove it is working correctly. The following methodologies embed System Suitability Testing (SST) directly into the workflow, ensuring compliance with ICH Q2(R1) guidelines[4].

Protocol A: Self-Validating HPLC-UV Method for Purity Assessment

This method is optimized to suppress the secondary interactions of the piperidine ring while maximizing the UV absorbance of the benzonitrile chromophore.

Step-by-Step Methodology:

- **Standard Preparation:** Accurately weigh 10.0 mg of the selected **2-Methoxy-4-(piperidin-4-yl)benzonitrile** reference standard^[1] into a 10 mL volumetric flask. Dissolve in 5 mL of methanol, sonicate for 2 minutes, and dilute to volume with Mobile Phase A (1.0 mg/mL stock).
- **System Suitability Solution (SST):** Spike the stock solution with 0.1% of a known structural impurity (e.g., a des-methoxy analog) to verify chromatographic resolution.
- **Chromatographic Conditions:**
 - **Column:** C18 Superficially Porous Particle (SPP), 100 x 4.6 mm, 2.7 µm (SPP architecture minimizes longitudinal diffusion, maximizing theoretical plates).
 - **Mobile Phase A:** LC-MS Grade Water + 0.1% TFA (v/v).
 - **Mobile Phase B:** LC-MS Grade Acetonitrile + 0.1% TFA (v/v).
 - **Flow Rate:** 1.2 mL/min.
 - **Gradient Program:** 0–2 min (5% B), 2–8 min (linear ramp to 95% B), 8–10 min (hold at 95% B).
 - **Detection:** UV at 254 nm.
- **Self-Validation Execution:** Inject the SST solution in hexaplicate (n=6) prior to analyzing unknown samples. The system is only validated for the run if it meets the strict criteria outlined in Table 2.

Table 2: System Suitability Criteria & Expected Data (Protocol A)

Parameter	Experimental Result (n=6)	ICH Q2(R1) / USP <11> Limit	Validation Status
Retention Time (RT)	4.85 min ± 0.02 min	%RSD ≤ 1.0%	Pass
Peak Area Precision	125,400 mAU*s (%RSD 0.8%)	%RSD ≤ 2.0%	Pass
Tailing Factor (Tf)	1.12	Tf ≤ 1.5	Pass
Theoretical Plates (N)	14,500	N ≥ 10,000	Pass
Resolution (Rs)	2.4 (vs. spiked impurity)	Rs ≥ 1.5	Pass

Protocol B: LC-MS/MS Bioanalytical Method using an Analog IS

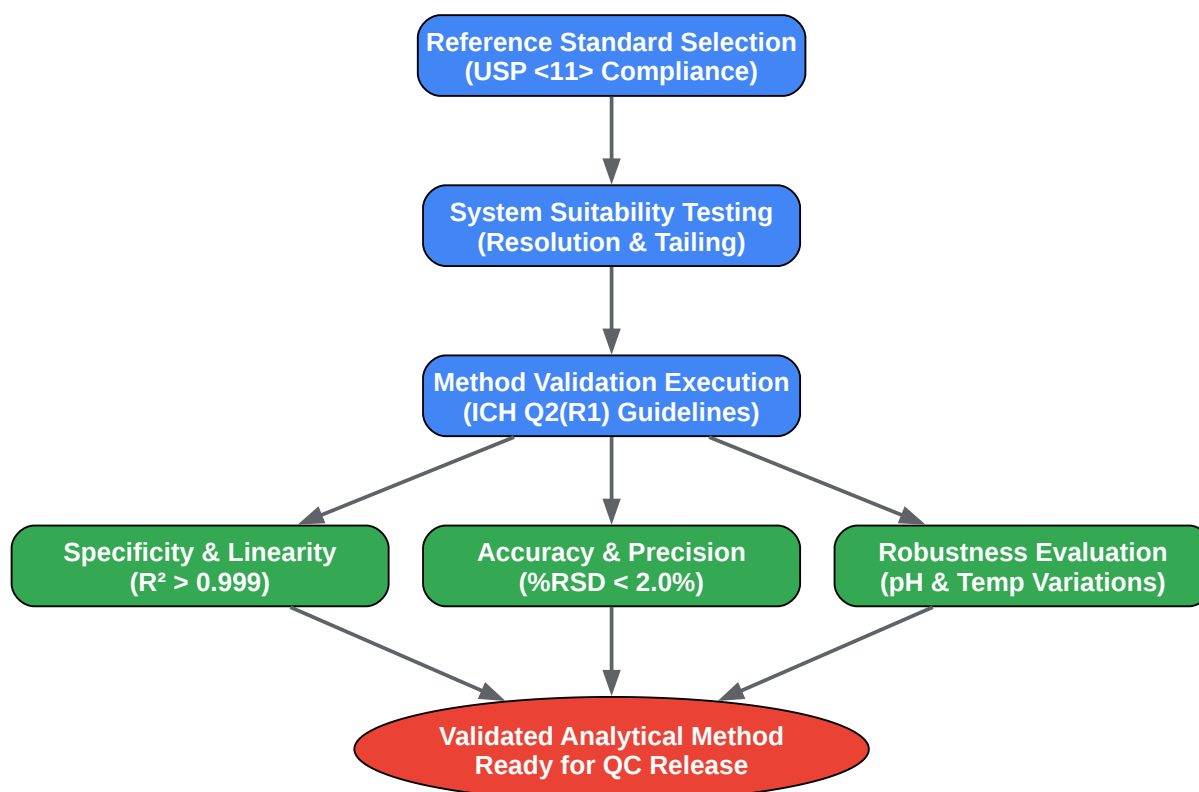
For trace-level quantification, UV detection lacks specificity. LC-MS/MS operating in Multiple Reaction Monitoring (MRM) mode is required.

Step-by-Step Methodology:

- Sample Preparation: Spike 50 µL of the sample matrix with 10 µL of the 2-Fluoro analog IS (100 ng/mL)[3]. Extract using solid-phase extraction (SPE) with a mixed-mode cation exchange (MCX) cartridge to selectively capture the basic piperidine moiety.
- MS/MS Conditions:
 - Ionization: Electrospray Ionization (ESI) in positive mode.
 - Target Analyte MRM:m/z 217.1 [M+H]⁺ → m/z 158.1 (loss of the piperidine ring).
 - Internal Standard MRM:m/z 205.1 [M+H]⁺ → m/z 146.1.
- Validation Criteria: Ensure the signal-to-noise (S/N) ratio at the Lower Limit of Quantitation (LLOQ) is ≥ 10:1, and the IS peak area variation across all samples remains within ±15% to prove the absence of severe ion suppression.

Regulatory Validation Workflow

To ensure the data generated from these reference standards can be used in regulatory filings (e.g., IND or NDA submissions), the validation lifecycle must follow a strict, sequential logic.



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Analytical Method Validation Workflow for **2-Methoxy-4-(piperidin-4-yl)benzonitrile**.

References

- Title: Q2(R1) Validation of Analytical Procedures: Text and Methodology Guidance for Industry Source: U.S. Food and Drug Administration (FDA) / ICH URL:[[Link](#)]
- Title: Are You Handling USP Reference Standards Appropriately? (USP General Chapter <11>) Source: Lachman Consultants URL:[[Link](#)]

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